

A Comprehensive Technical Guide to 2,3,4-Trimethylheptane

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Compound of Interest

Compound Name: 2,3,4-Trimethylheptane

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of **2,3,4-trimethylheptane**, a branched alkane with significant applications in the fuel industry and as a non-polar solvent. While not a compound with direct applications in drug development as an active pharmaceutical ingredient, its well-defined physicochemical properties make it a useful reference standard and solvent in various chemical and analytical contexts. This document consolidates available data on its chemical identity, physical and chemical properties, and its primary applications, with a focus on providing a technical resource for scientific professionals.

Chemical Identity and Nomenclature

2,3,4-Trimethylheptane is a saturated hydrocarbon belonging to the alkane family. Its structure consists of a seven-carbon heptane backbone with three methyl group substituents at positions 2, 3, and 4.

• IUPAC Name: 2,3,4-trimethylheptane[1]

CAS Number: 52896-95-4[1]

Molecular Formula: C10H22[2]

Molecular Weight: 142.28 g/mol [3]



- SMILES: CCCC(C)C(C)C(C)C[1]
- InChi Key: UVVYAKOLFKEZEE-UHFFFAOYSA-N[2]

Physicochemical Properties

The physicochemical properties of **2,3,4-trimethylheptane** are crucial for its application as a reference fuel and solvent. A summary of these properties is presented in the table below.

Property	Value	Unit	Reference
Physical State	Colorless liquid	-	[3]
Odor	Characteristic	-	[3]
Boiling Point	164.85	°C	
Melting Point	-109.15	°C	_
Density	0.745	g/cm³ at 20°C	-
Vapor Pressure	2.9	mmHg at 25°C	_
Water Solubility	1.83	mg/L at 25°C	_
LogP (Octanol-Water Partition Coefficient)	4.98	-	_
Henry's Law Constant	1.4 x 10 ⁻⁴	mol/(kg*bar)	[4]

Applications in Research and Industry

The primary application of **2,3,4-trimethylheptane** stems from its combustion properties and its nature as a non-polar solvent.

Reference Fuel in Octane Rating

2,3,4-Trimethylheptane is a significant component in the determination of the octane rating of gasoline. The octane rating is a measure of a fuel's ability to resist "knocking" or "pinging" during combustion. Due to its branched structure, **2,3,4-trimethylheptane** has a high octane



rating and is used as a reference fuel in these tests.[3] Its consistent combustion characteristics allow for the calibration of engines used in octane rating tests.[3]

High-Performance Fuel Blends

Beyond its role as a reference compound, **2,3,4-trimethylheptane** is also utilized in the formulation of high-performance gasoline blends.[3] Its inclusion can enhance the overall combustion characteristics of the fuel, leading to improved engine performance and efficiency. [3]

Non-Polar Solvent

As a non-polar alkane, **2,3,4-trimethylheptane** can be employed as a solvent for non-polar compounds in various chemical reactions and extractions. Its low reactivity makes it a suitable medium for reactions involving highly reactive reagents.

Experimental Protocols

Due to the limited public documentation of **2,3,4-trimethylheptane** in biological or pharmaceutical research, detailed experimental protocols in these areas are not available. However, a generalized protocol for its use in gas chromatography, a common analytical technique, is provided below.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

This protocol outlines the general steps for the analysis of a sample containing **2,3,4-trimethylheptane**.

Objective: To identify and quantify 2,3,4-trimethylheptane in a liquid sample.

Materials:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Helium (carrier gas)
- A suitable capillary column (e.g., non-polar)



- Sample containing 2,3,4-trimethylheptane
- 2,3,4-Trimethylheptane standard for calibration
- · Volumetric flasks and syringes

Procedure:

- Standard Preparation: Prepare a series of calibration standards of **2,3,4-trimethylheptane** in a suitable volatile solvent (e.g., hexane) at known concentrations.
- Sample Preparation: Dilute the sample containing 2,3,4-trimethylheptane in the same solvent if necessary to fall within the calibration range.
- GC-MS Instrument Setup:
 - Set the injector temperature (e.g., 250 °C).
 - Set the oven temperature program. A typical program might start at a low temperature (e.g., 50 °C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 250 °C) to ensure the elution of all components.
 - Set the carrier gas (Helium) flow rate.
 - Set the mass spectrometer to scan a suitable mass range (e.g., m/z 40-200).
- Injection: Inject a small volume (e.g., 1 μL) of the prepared standard or sample into the GC.
- Data Acquisition: Acquire the chromatogram and mass spectrum for each run.
- Data Analysis:
 - Identify the peak corresponding to 2,3,4-trimethylheptane based on its retention time and comparison of its mass spectrum to a reference spectrum.
 - Generate a calibration curve by plotting the peak area of the standards against their concentrations.



 Quantify the amount of 2,3,4-trimethylheptane in the sample by using the calibration curve.

Visualizations Chemical Structure

Caption: 2D structure of **2,3,4-Trimethylheptane**.

Logical Workflow for Octane Rating Determination



Workflow for Octane Rating Determination Prepare Reference Fuels (e.g., 2,3,4-Trimethylheptane and n-heptane) Calibrate Cooperative Fuel Research (CFR) Engine Prepare Fuel Sample for Testing with Reference Fuels Run Fuel Sample in CFR Engine Measure Knock Intensity Compare Knock Intensity to Reference Fuels **Determine Octane Rating**

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Caption: A simplified workflow illustrating the use of **2,3,4-trimethylheptane** in octane rating tests.

Relevance to Drug Development

It is important to note that **2,3,4-trimethylheptane** is not typically used as a therapeutic agent or an excipient in pharmaceutical formulations. Its high lipophilicity and volatility make it unsuitable for most drug delivery applications. However, for researchers in drug discovery and development, an understanding of such simple alkanes can be relevant in the following contexts:

- Solvent for Synthesis: In the synthesis of active pharmaceutical ingredients (APIs), non-polar solvents are often required. While more common alkanes like hexane or heptane are typically used, the principles of solubility and reactivity of 2,3,4-trimethylheptane are transferable.
- Reference Compound: In analytical chemistry, particularly in chromatography, a wide range
 of compounds are used as standards for method development and validation. While not a
 common standard in pharmaceutical analysis, its well-defined properties could make it useful
 in specific, non-clinical applications.
- Toxicology Studies: While no specific toxicology data for 2,3,4-trimethylheptane was found
 for this guide, the toxicology of alkanes, in general, is an important area of study.
 Understanding the potential for irritation, neurotoxicity, and other adverse effects of organic
 solvents is a critical component of laboratory safety and preclinical drug development.

Conclusion

2,3,4-Trimethylheptane is a well-characterized branched alkane with established applications in the fuel industry. For the scientific research community, particularly those in drug development, its direct utility is limited. However, a thorough understanding of its physicochemical properties and its role as a reference standard and solvent provides valuable foundational knowledge in organic chemistry and analytical sciences. The data and workflows presented in this guide offer a consolidated resource for professionals requiring technical information on this compound.



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